

6-Bromohexyl Acetate: A Versatile Bifunctional Reagent in Chemical Synthesis and Materials Science

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Compound of Interest

Compound Name: 6-bromohexyl Acetate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

6-Bromohexyl acetate is a bifunctional organic compound featuring both a terminal bromine atom and an acetate ester. This unique structure renders it a highly versatile building block in various fields, including organic synthesis, polymer chemistry, materials science, and pharmaceutical research. Its ability to act as a flexible linker and participate in a range of chemical transformations makes it an invaluable tool for the synthesis of complex molecules and functional materials. This guide provides a comprehensive overview of the synthesis, properties, and diverse applications of **6-bromohexyl acetate**, supported by quantitative data and detailed experimental protocols.

Chemical and Physical Properties

6-Bromohexyl acetate is a colorless liquid with a characteristic fruity odor.^[1] Its key chemical and physical properties are summarized in the table below. It is important to note that some variations in reported values exist in the literature, which may be attributed to different measurement conditions and purity levels.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₅ BrO ₂	[2][3]
Molecular Weight	223.11 g/mol	[3][4]
CAS Number	68797-94-4	[3][4]
Appearance	Colorless liquid	[1][2]
Odor	Fruity	[1]
Purity	Typically 95% - 98%	[2][4]
Melting Point	40°C	[5][6]
Boiling Point	149-213°C / 760 mmHg	[5][6]
Density	~0.75 g/mL at 20°C	[5]
Flash Point	98°C	[5][6]
Solubility	Insoluble in water, soluble in organic solvents	[1]

Synthesis of 6-Bromohexyl Acetate

Several synthetic routes to **6-bromohexyl acetate** have been established, offering flexibility in terms of starting materials and reaction conditions. The choice of a particular method often depends on factors such as desired purity, reaction scale, and availability of reagents.

Synthetic Pathways Overview

Caption: Synthetic routes to **6-bromohexyl acetate**.

Experimental Protocols

1. Esterification of 6-Bromohexanol

A primary and straightforward method for synthesizing **6-bromohexyl acetate** is the direct esterification of 6-bromohexanol with acetic acid.[4]

- Procedure: 6-bromohexanol is reacted with an excess of acetic acid in the presence of a catalytic amount of a strong acid, such as sulfuric acid. The mixture is heated under reflux to drive the reaction to completion. Water produced during the reaction is typically removed to shift the equilibrium towards the product side. The crude product is then purified by distillation. A solvent-free approach using a solid acid catalyst can also be employed to simplify the procedure and reduce environmental impact.[4]

2. From 1,6-Hexanediol

This method involves the simultaneous bromination and acetylation of 1,6-hexanediol.[7]

- Procedure: In a one-liter glass reactor equipped with a magnetic stirrer, a thermometer, and a Vigreux column with a water separator, 72 g of 1,6-hexanediol, 120 g of 48% hydrobromic acid, and 180 g of acetic acid are mixed. Water is removed from the reaction mixture by azeotropic distillation to obtain **6-bromohexyl acetate** with approximately 86% purity, containing 3-4% of 6-bromohexanol. The remaining 6-bromohexanol can be acetylated by refluxing with a stoichiometric amount of acetic anhydride. The crude material, containing over 88% by weight of **6-bromohexyl acetate**, can be further purified by vacuum distillation to achieve 98% purity.[7]

3. Radical Bromination of Hexyl Acetate

This alternative approach involves the bromination of hexyl acetate.[4]

- Procedure: Radical bromination using N-Bromosuccinimide (NBS) with a radical initiator like AIBN is carried out in a solvent such as carbon tetrachloride at 70–80°C. It is important to note that this method is not perfectly regioselective and can lead to the formation of 5-bromohexyl acetate as a minor byproduct (8–12%).[4]

Applications of 6-Bromohexyl Acetate

The bifunctional nature of **6-bromohexyl acetate** makes it a valuable precursor in a multitude of applications.

Organic Synthesis

6-Bromohexyl acetate serves as a versatile building block for the synthesis of more complex organic molecules.[1] The bromoalkyl functionality is susceptible to nucleophilic substitution, while the acetate group can be hydrolyzed to the corresponding alcohol.

- **Fragrance Synthesis:** It is a key intermediate in the synthesis of macrocyclic musks, such as cis-isoambrettolide.[7] In this synthesis, **6-bromohexyl acetate** is first converted to its triphenylphosphonium salt, which then undergoes a Wittig-type reaction.[7]
- **Molecular Switches and Smart Materials:** The bromohexyl unit acts as a flexible linker in the synthesis of azobenzene derivatives.[4] These molecules are of interest for their photoresponsive properties and applications in molecular switches and photochromic systems.[4]
- **Supramolecular Chemistry:** The flexible bromohexyl chain is utilized in the synthesis of molecules designed for molecular recognition and self-assembly.[4]

Polymer and Materials Science

6-Bromohexyl acetate is instrumental in the development of advanced functional polymers and materials.

- **Functionalized Polythiophenes:** It and its derivatives are used in the creation of functionalized polythiophenes, such as poly[3-(6-bromohexyl)thiophene].[4] These polymers are notable for their electrical conductivity and tunable properties, making them crucial for advanced electronic materials.[4]
- **Polymer and Resin Production:** It is used in cross-linking reactions, for instance with diallyl fumarate, to enhance the properties of the resulting polymer materials.[8]

Workflow for Functionalized Polythiophene Synthesis

Caption: Workflow for the synthesis of functionalized polythiophenes.

Pharmaceutical Research and Drug Development

The bromohexyl moiety is a valuable component in the design of drug delivery systems.

- Lipid Nanoparticles: The bromohexyl functional group is found in lipids designed for the construction of lipid nanoparticles (LNPs).[4] LNPs are a key technology for advanced drug delivery systems, including mRNA vaccines.[4]
- Linker for Drug Conjugation: **6-Bromohexyl acetate** can be explored as a versatile linker to attach therapeutic agents or targeting ligands to polymer scaffolds or nanoparticles, thereby creating sophisticated drug delivery vehicles.[4] It is also used as an analytical standard for HPLC in the research and development of drugs.[9]

Conclusion

6-Bromohexyl acetate is a commercially available and synthetically accessible bifunctional compound with a broad spectrum of applications. Its utility as a building block in organic synthesis, a monomer for functional polymers, and a linker in drug delivery systems underscores its importance in modern chemical research and development. The synthetic methodologies and applications detailed in this guide provide a solid foundation for researchers and scientists to leverage the unique properties of this versatile reagent in their respective fields.

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